

Dihydrolipoic Acid Storage Specifications

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Compound Focus: (R)-Dihydrolipoic acid

CAS No.: 119365-69-4

Cat. No.: S541135

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Specification	Details
Physical State	Liquid (can range from clear to slightly cloudy, colorless to light orange/yellow) [1]
Recommended Storage Temperature	Frozen (< 0°C) [1]
Inert Gas Requirement	Yes (Store under inert gas) [1]
Conditions to Avoid	Air (oxygen), Heat [1]
Purity	>97.0% (as determined by GC and titration) [1]

Common Storage-Related Issues & Solutions

Here is a troubleshooting guide for problems you might encounter when working with DHLA:

Problem Observed	Potential Cause	Recommended Solution
Color Change / Discoloration	Degradation due to exposure to air or elevated temperatures [1].	Ensure storage under inert gas (e.g., argon or nitrogen) at frozen temperatures. Thaw under an inert atmosphere if possible.

Problem Observed	Potential Cause	Recommended Solution
Decreased Purity / Poor Experimental Results	Compound decomposition from improper handling or storage.	Verify storage conditions are strictly followed. Use purity assays (e.g., GC, iodometric titration) to check integrity before use [1]. Handle in a controlled (e.g., glove box) environment.
Solidification of Sample	This is expected behavior as it is a liquid at room temperature but should be stored frozen [1].	Allow the sample to thaw at room temperature while still sealed. Gently vortex to ensure a homogeneous solution before use.

Experimental Protocol: Confirming Purity by Titration

The following methodology is adapted from the general specifications for quality control of DHLA [1]. This protocol can be used to confirm the concentration and integrity of your DHLA sample after storage.

1. Principle: DHLA can be quantified by iodometric titration. Iodine (I_2) reacts stoichiometrically with the thiol (-SH) groups in DHLA, which are oxidized. The endpoint is determined by the appearance of excess iodine, signaled by a starch indicator.

2. Reagents:

- DHLA sample
- Iodine standard solution (of known concentration)
- Starch indicator solution
- Appropriate solvent (e.g., ethanol/water mixture)

3. Procedure:

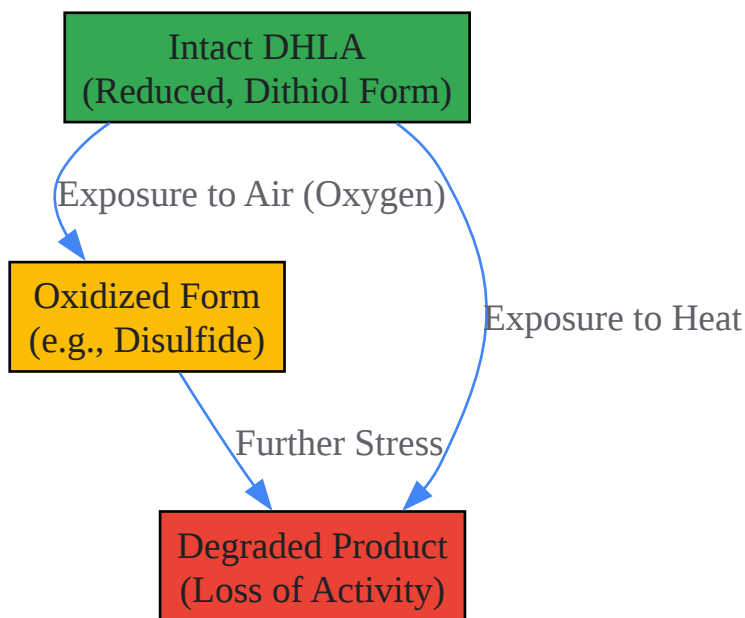
- Accurately weigh a small, known amount of the DHLA sample (e.g., 0.1-0.2 g) and dissolve it in the solvent.
- Add a few drops of starch indicator solution to the flask.
- Titrate the sample with the standard iodine solution while continuously stirring.
- The endpoint is reached when a persistent blue-black color appears, indicating that all thiol groups have been oxidized and excess iodine is now present.

- Perform the same titration in parallel on a blank sample (solvent and indicator only) and subtract the blank value from your sample result.

4. Calculation: Calculate the purity based on the amount of iodine consumed, the known stoichiometry of the reaction (2 thiol groups per molecule of DHLA), and the initial mass of the sample.

Stability & Degradation Pathways

The requirement for strict storage stems from DHLA's molecular structure, which contains reactive thiol groups.



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Diagram: Primary degradation pathways of Dihydrolipoic Acid. Exposure to air leads to oxidation of its thiol groups, while heat accelerates general decomposition.

- **Oxidation by Air:** The reduced thiol (-SH) groups in DHLA are highly susceptible to oxidation when exposed to air, forming disulfide bonds. This converts DHLA back into its oxidized form, alpha-lipoic acid, and diminishes its potent antioxidant and reducing properties [2] [1].
- **Sensitivity to Heat:** DHLA is classified as **heat-sensitive** [1]. Elevated temperatures can accelerate both its oxidation and other decomposition reactions, leading to a loss of function.

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References

1. Dihyrolipoic Acid 462-20-4 | TCI EUROPE N.V. [[tcichemicals.com](https://www.tcichemicals.com)]
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